

Hexaammineruthenium(II) Chloride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexaammineruthenium(II) chloride*

Cat. No.: B8206005

[Get Quote](#)

CAS Number: 15305-72-3

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **hexaammineruthenium(II) chloride**, a coordination compound with significant applications in electrochemistry and biological research. This document details its chemical and physical properties, provides a detailed synthesis protocol, and explores its primary applications as a redox probe in cyclic voltammetry and electrochemical impedance spectroscopy, particularly in the context of biosensing.

Core Properties and Data

Hexaammineruthenium(II) chloride, with the chemical formula $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$, is a yellow, crystalline solid. It is an air-sensitive compound that is slightly soluble in water. Below is a summary of its key properties.

Table 1: Physicochemical Properties of **Hexaammineruthenium(II) Chloride**

Property	Value	Reference
CAS Number	15305-72-3	
Molecular Formula	$[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$	
Molecular Weight	274.16 g/mol	
Appearance	Pale yellow powder	
Solubility in Water	Slightly soluble	
Storage Temperature	2-8°C	
Sensitivity	Air sensitive	

Table 2: Safety and Hazard Information

Hazard Category	Description
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Synthesis of Hexaammineruthenium(II) Chloride

The synthesis of **hexaammineruthenium(II) chloride** can be achieved through the reduction of a ruthenium(III) precursor in the presence of ammonia. The following protocol is adapted from established industrial methods for laboratory-scale synthesis.

Experimental Protocol: Synthesis of $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$

Materials:

- Ruthenium(III) chloride ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$)
- Concentrated aqueous ammonia (NH_4OH)

- Zinc powder (Zn)
- Deionized water
- Ethanol

Procedure:

- In a round-bottom flask, dissolve Ruthenium(III) chloride in concentrated aqueous ammonia.
- To this solution, add an excess of zinc powder.
- Heat the mixture under reflux. The zinc powder will reduce the Ru(III) to Ru(II).
- After the reaction is complete (indicated by a color change), filter the hot solution to remove the excess zinc powder and any other solid impurities.
- Rapidly cool the filtrate in an ice bath to crystallize the **hexaammineruthenium(II) chloride**.
- Collect the yellow crystals by vacuum filtration.
- Wash the crystals with cold deionized water, followed by ethanol, to remove any remaining impurities.
- Dry the product under vacuum.

Diagram 1: Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **hexaammineruthenium(II) chloride**.

Applications in Electrochemistry

Hexaammineruthenium(II) chloride and its oxidized form, hexaammineruthenium(III) chloride, constitute a reversible redox couple ($[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$) that is widely used as a redox probe in electrochemical studies.

Cyclic Voltammetry

Cyclic voltammetry (CV) is a powerful technique for studying the electrochemical behavior of a species in solution. The $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ couple exhibits a well-defined, reversible one-electron redox process, making it an ideal standard for CV experiments.

Experimental Protocol: Cyclic Voltammetry of $[\text{Ru}(\text{NH}_3)_6]\text{Cl}_2$

Materials:

- **Hexaammineruthenium(II) chloride** or Hexaammineruthenium(III) chloride
- Potassium chloride (KCl) as a supporting electrolyte
- Deionized water
- Working electrode (e.g., glassy carbon, gold, or platinum)
- Reference electrode (e.g., Ag/AgCl)
- Counter electrode (e.g., platinum wire)

Procedure:

- Prepare a stock solution of the ruthenium complex (e.g., 10 mM) in a 0.1 M KCl aqueous solution.
- Further dilute the stock solution to the desired concentration for analysis (e.g., 1 mM).
- Set up a three-electrode electrochemical cell with the working, reference, and counter electrodes immersed in the ruthenium complex solution.
- Perform cyclic voltammetry by scanning the potential within a suitable window that brackets the redox potential of the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ couple (e.g., from +0.1 V to -0.5 V vs. Ag/AgCl).

- Vary the scan rate to investigate the diffusion-controlled nature of the redox process.

Table 3: Representative Electrochemical Data for the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ Couple

Parameter	Typical Value	Conditions	Reference
Formal Potential (E°)	-0.16 V	vs. Ag/AgCl in 0.1 M KCl	
Diffusion Coefficient (D)	$6.7 \times 10^{-6} \text{ cm}^2/\text{s}$		

Diagram 2: Cyclic Voltammetry Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for a cyclic voltammetry experiment.

Electrochemical Impedance Spectroscopy in Biosensing

Electrochemical Impedance Spectroscopy (EIS) is a sensitive technique used to probe the interfacial properties of electrodes. In the context of biosensing, particularly for DNA hybridization, the $[\text{Ru}(\text{NH}_3)_6]^{2+/3+}$ redox couple is used to monitor changes in the charge transfer resistance (R_{ct}) at the electrode surface.

The principle relies on the electrostatic interactions between the positively charged ruthenium complex and the negatively charged phosphate backbone of DNA. When a single-stranded DNA (ssDNA) probe immobilized on the electrode surface hybridizes with its complementary target DNA, the increased negative charge density on the surface attracts more $[\text{Ru}(\text{NH}_3)_6]^{3+}$, leading to a decrease in the charge transfer resistance.

Experimental Protocol: EIS for DNA Hybridization Detection

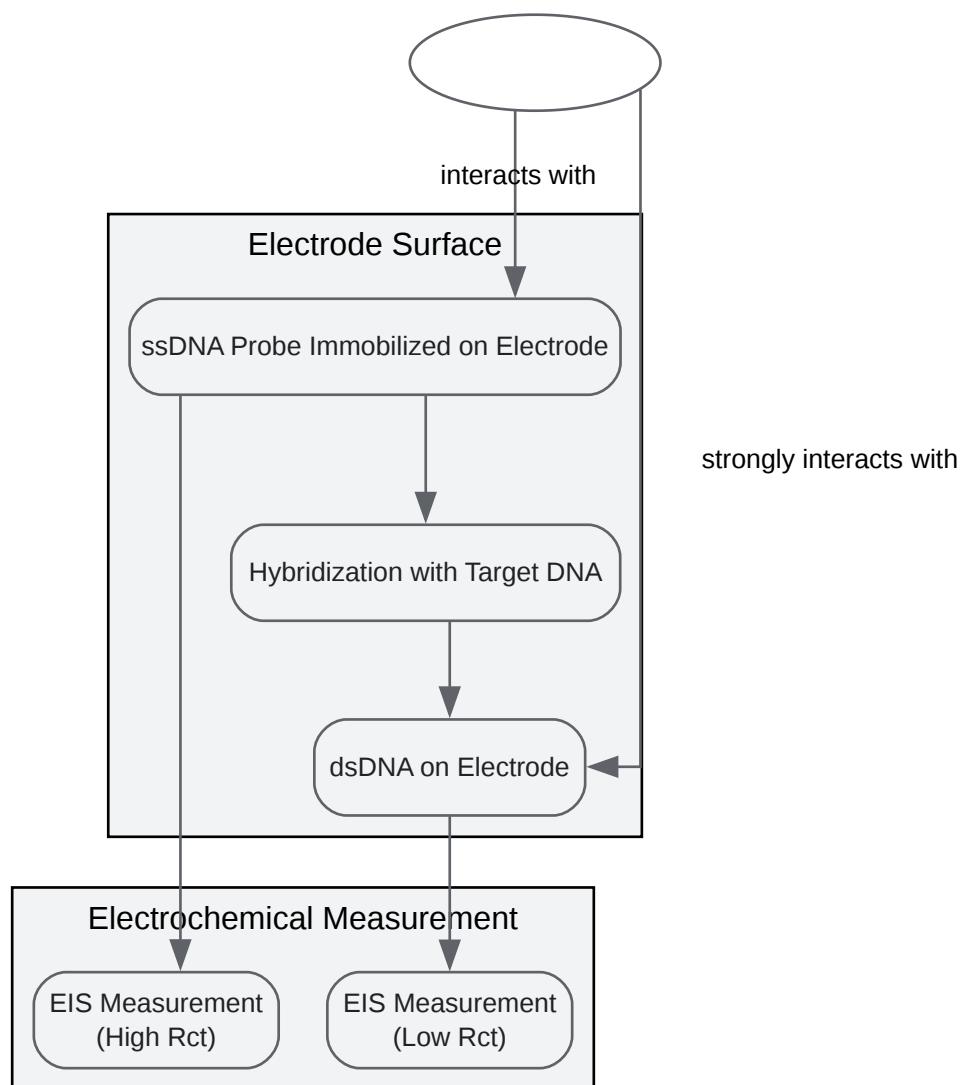
Materials:

- Hexaammineruthenium(III) chloride
- Buffer solution (e.g., Tris-HCl)
- ssDNA probe and target DNA
- Gold electrode
- Thiol-modified ssDNA probe for immobilization

Procedure:

- Functionalize a gold electrode with the thiol-modified ssDNA probe.
- Incubate the electrode with the target DNA solution to allow for hybridization.
- Perform EIS measurements in a buffer solution containing a low concentration of $[\text{Ru}(\text{NH}_3)_6]^{3+}$ (e.g., 50 μM).
- Apply a DC potential close to the formal potential of the redox couple and a small AC perturbation over a range of frequencies.
- Measure the impedance and fit the data to an equivalent circuit to determine the charge transfer resistance (R_{ct}).

Diagram 3: DNA Hybridization Detection using EIS



[Click to download full resolution via product page](#)

Caption: Principle of DNA hybridization detection using $[\text{Ru}(\text{NH}_3)_6]^{3+}$ and EIS.

Conclusion

Hexaammineruthenium(II) chloride is a versatile and valuable coordination compound for researchers in chemistry, materials science, and drug development. Its well-characterized electrochemical properties make it an excellent choice as a redox probe for a variety of applications, from fundamental electrochemical studies to the development of sophisticated biosensors. This guide provides the essential information for its synthesis, handling, and application in key experimental techniques.

- To cite this document: BenchChem. [Hexaammineruthenium(II) Chloride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8206005#cas-number-15305-72-3-hexaammineruthenium-ii-chloride\]](https://www.benchchem.com/product/b8206005#cas-number-15305-72-3-hexaammineruthenium-ii-chloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com